

# 3-O-Methylellagic acid validation as analytical standard

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## Compound Focus: 3-O-Methylellagic acid

CAS No.: 51768-38-8

Cat. No.: S1953689

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## Specifications of a Certified Reference Standard

The table below summarizes the key specifications for a commercially available **3-O-Methylellagic acid** primary reference standard [1].

Feature	Specification
Product Line	phyproof Reference Substance [1]
Assay/Purity	≥90.0% (HPLC) [1]
Physical Form	Powder [1]
CAS Number	51768-38-8 [2]
Molecular Formula	C15H8O8 [2]
Supplier	PhytoLab GmbH & Co. KG [1]

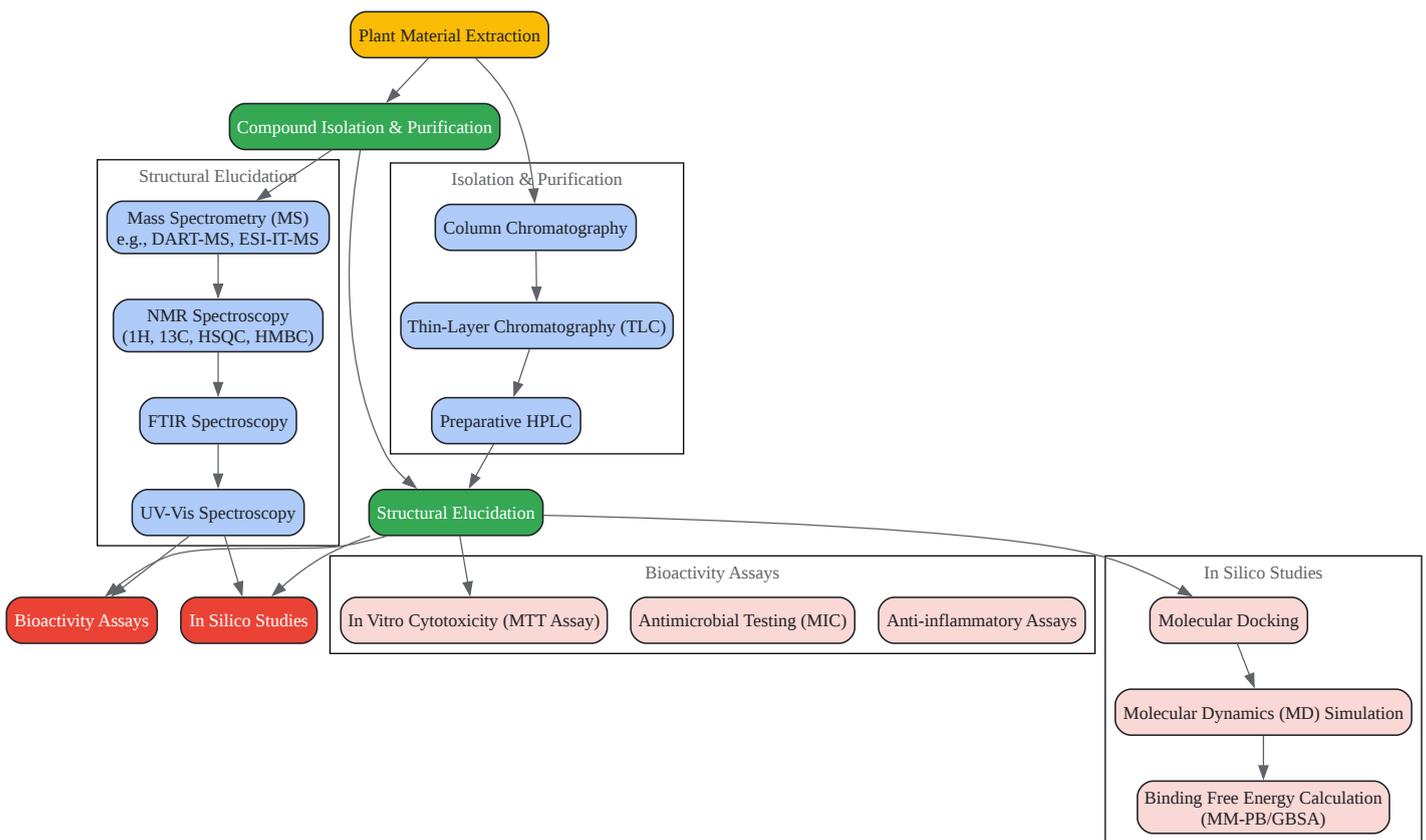
## Reported Biological Activities & Analytical Data

While a complete validation dataset is not available in the search results, the following scientific findings are reported for **3-O-Methylellagic acid**:

- **Anti-inflammatory Activity:** The compound can be isolated from *Myrciaria cauliflora* and possesses anti-inflammatory properties [2].
- **Antibacterial Activity:** It shows activity against *Staphylococcus aureus* ATCC 25923 with a Minimum Inhibitory Concentration (MIC) of 32 µg/mL [2].
- **Inhibitory Effect on Glucose Transport:** The compound has shown an inhibitory effect in a glucose transport assay [2].
- **Isolation and Identification:** One study isolated 3-O-methyl ellagic acid 3-O-rhamnoside (a glycoside form) from the bark of *Terminalia arjuna*. The identification was confirmed using techniques including **LC-MS, 1H-NMR, and 13C-NMR** [3].

## General Workflow for Characterizing Ellagic Acid Derivatives

The methodologies below, compiled from research on similar ellagic acid derivatives, illustrate the common techniques used for the isolation, characterization, and activity testing of these compounds. You can use this as a guide for designing your own validation protocols [4] [5] [3].



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## Key Experimental Protocols

- **Isolation and Purification:** Common techniques include column chromatography over silica gel with solvent systems like petroleum ether-ethyl acetate, followed by further sub-fractionation and purification using preparative HPLC [5] [3].
- **Structural Elucidation:**
  - **Spectroscopic Techniques:** The structure of **3-O-methylellagic acid** and its derivatives is confirmed using a combination of spectroscopic methods [4] [5] [3].
  - **Chromatographic Identification:** Compounds can be identified in extracts using techniques like **Flow Injection Analysis-Electrospray Ionization-Ion Trap-Mass Spectrometry (FIA-ESI-IT-MS/MSn)** and **HPLC-DAD** [6].
- **Bioactivity Testing:**
  - **In Vitro Anticancer Assay:** The MTT assay is a standard method. Cells are treated with the compound, and viability is measured after incubation using an ELISA reader [4].
  - **Antimicrobial Assay:** Activity is tested against a panel of microbial strains. The Minimum Inhibitory Concentration (MIC) is determined, and the Minimum Bactericidal Concentration (MBC) can be calculated from MBC/MIC ratios [5].
- **In Silico Studies:**
  - **Molecular Docking and Dynamics:** These simulations help understand the interaction between the compound and target proteins. The process includes system minimization, heating, density equilibration, and a production run. Binding free energy is calculated using the MM-PB/GBSA method [4].

## How to Proceed with Validation

Since the publicly available data is limited, for a formal analytical comparison guide, I recommend you:

- **Contact Suppliers Directly:** Reach out to specialty chemical providers like **Sigma-Aldrich/Supelco** (distributor for PhytoLab) or **MedChemExpress** to request full Certificates of Analysis (CoA) and validation data sheets for their **3-O-Methylellagic acid** standards [2] [1].
- **Consult Scientific Databases:** Search for more detailed pharmacological and analytical data in specialized databases like SciFinder or Reaxys, which may contain deeper information from journal articles not captured in this search.

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